Advanced Safety & Handling Architecture: 2-Ethynyl-6-(methoxymethyl)pyridine

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Compound of Interest

Compound Name:	*2-Ethynyl-6-(methoxymethyl)pyridine*
CAS No.:	*496840-21-2*
Cat. No.:	*B3352594*

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Target Audience: Principal Investigators, Medicinal Chemists, and Drug Development Professionals Document Purpose: To transcend the standard Safety Data Sheet (SDS) by providing an in-depth, causality-driven technical guide on the handling, toxicology, and synthetic application of **2-Ethynyl-6-(methoxymethyl)pyridine**.

Executive Summary & Structural Rationale

2-Ethynyl-6-(methoxymethyl)pyridine (CAS: 496840-21-2) is a highly specialized bifunctional building block frequently utilized in medicinal chemistry and advanced organic synthesis. Structurally, it features a pyridine core flanked by a terminal alkyne (ethynyl group) and a methoxymethyl (MOM) ether.

From a drug development perspective, the terminal alkyne is a privileged moiety for carbon-carbon bond formation (e.g., Sonogashira cross-coupling) and bioorthogonal click chemistry (CuAAC). The MOM ether acts as both a sterically demanding directing group and a hydrogen-bond acceptor, modulating the molecule's pharmacokinetic profile. However, these same

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reactive moieties dictate specific handling hazards and toxicological pathways that require rigorous, self-validating safety protocols.

Physicochemical Profiling & Molecular Dynamics

Understanding the physicochemical properties of a compound is the first step in predicting its behavior in both biological systems and synthetic environments. The quantitative data below is sourced from the[1].

Property	Value	Causality / Relevance
CAS Number	496840-21-2	Unique chemical identifier[1].
Molecular Formula	C9H9NO	Dictates stoichiometric calculations[1].
Molecular Weight	147.17 g/mol	Low MW facilitates rapid membrane diffusion[1].
XLogP3	0.8	Moderate lipophilicity; enables systemic absorption[1].
Topological Polar Surface Area	22.1 Å²	Low TPSA indicates high cellular membrane permeability[1].
SMILES String	COCC1=NC(=CC=C1)C#C	Structural mapping for computational toxicology[1].

Mechanistic Toxicology & Hazard Causality

Standard SDS documentation lists hazards without explaining the underlying molecular mechanisms. As an application scientist, it is critical to understand why **2-Ethynyl-6-(methoxymethyl)pyridine** triggers specific GHS classifications[1].

- Acute Tox. 4 (H302): Harmful if swallowed.
    - Causality: The compound's XLogP3 of 0.8 and exceptionally low TPSA (22.1 Å²) facilitate rapid gastrointestinal absorption[1]. Once systemic, the terminal alkyne can act as a

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mechanism-based inactivator of cytochrome P450 enzymes (specifically CYP3A4). The oxidation of the alkyne generates reactive oxirene intermediates that can covalently bind to hepatic proteins, leading to acute metabolic toxicity.

- Skin Irrit. 2 (H315) & Eye Irrit. 2A (H319): Causes skin and serious eye irritation.
  - Causality: The nitrogen lone pair on the pyridine ring acts as a Lewis base (pKa ~5.2). Upon contact with the aqueous environment of the ocular mucosa or perspiration on the skin, it generates a localized alkaline microenvironment. This pH shift, combined with the lipophilic nature of the MOM ether, disrupts the lipid bilayer of cellular membranes, causing immediate inflammatory responses[1].
- STOT SE 3 (H335): May cause respiratory irritation.
  - Causality: The low molecular weight (147.17 g/mol) contributes to a non-negligible vapor pressure at ambient temperatures[1]. Inhalation of these vapors exposes the sensitive mucosal linings of the respiratory tract to the electrophilic potential of the alkyne, triggering acute respiratory irritation.

Emergency Response Architecture

In the event of an exposure, response protocols must be executed systematically. The following workflow outlines the logical relationship between exposure routes and immediate medical interventions.

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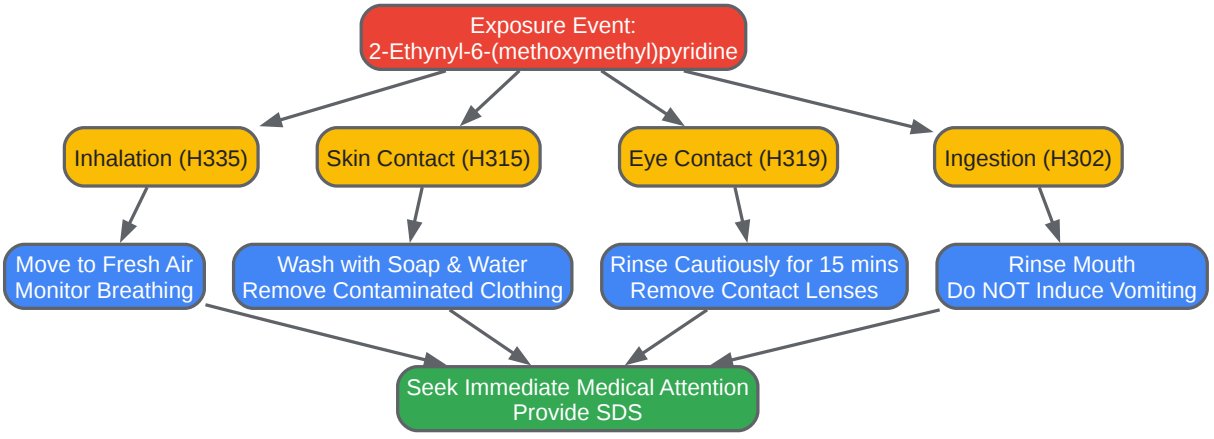

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Fig 1: Emergency response workflow for **2-Ethynyl-6-(methoxymethyl)pyridine** exposure.

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Advanced Handling & Self-Validating Synthetic Protocols

To ensure both safety and scientific integrity, experimental workflows utilizing **2-Ethynyl-6-(methoxymethyl)pyridine** must be designed as self-validating systems. Below is a standardized protocol for utilizing this compound in a Sonogashira cross-coupling reaction, a common application in drug discovery.

Self-Validating Sonogashira Cross-Coupling Protocol

Objective: Couple **2-Ethynyl-6-(methoxymethyl)pyridine** with an aryl halide to synthesize a substituted alkyne framework.

- Reagent Preparation & Barrier Validation:
  - Action: Don nitrile gloves and chemical splash goggles. Validate glove integrity via the inflation test prior to handling.
  - Causality: Nitrile provides a superior barrier against lipophilic pyridines compared to latex, preventing H315 skin irritation[1].
- Reaction Assembly:
  - Action: In an oven-dried Schlenk flask, combine **2-Ethynyl-6-(methoxymethyl)pyridine** (1.0 equiv) and the target aryl halide (1.1 equiv) in anhydrous triethylamine (solvent and base).
- Catalyst Loading:
  - Action: Add $Pd(PPh_3)_4$ (5 mol%) and CuI (10 mol%).
  - Causality: CuI activates the terminal alkyne by forming a copper acetylide intermediate, while the Pd catalyst undergoes oxidative addition with the aryl halide.
- Deoxygenation (Self-Validating Step):
  - Action: Subject the mixture to three freeze-pump-thaw cycles or a rigorous Argon purge.

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- Validation: Utilize a resazurin indicator in a sacrificial side-vial connected to the manifold. A color shift from pink (oxidized) to colorless (reduced) confirms an absolute anaerobic environment. Why? Oxygen contamination will lead to unwanted Glaser homocoupling of the alkyne, destroying the starting material.

- Execution & Monitoring:
  - Action: Heat the reaction to 65°C for 12 hours.
  - Validation: Monitor via Thin Layer Chromatography (TLC). The disappearance of the starting alkyne spot (which is highly UV active and stains readily with $KMnO_4$) validates complete conversion.
- Quenching & Workup:
  - Action: Quench with saturated aqueous NH_4Cl.
  - Causality: NH_4Cl effectively breaks down the copper-acetylide complexes and neutralizes the triethylamine, allowing for safe extraction of the organic product into ethyl acetate.

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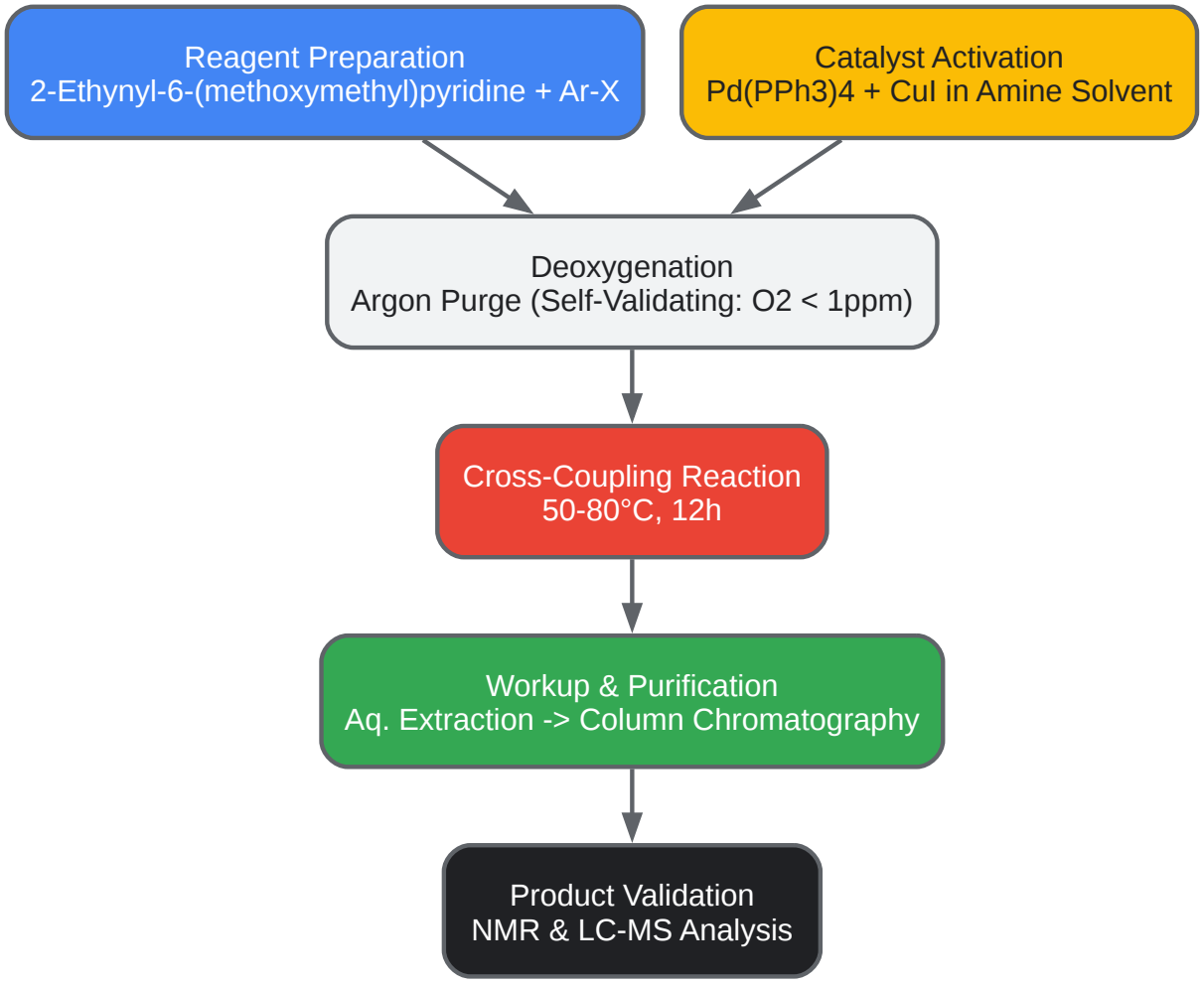

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Fig 2: Self-validating Sonogashira cross-coupling workflow utilizing the alkyne moiety.

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Storage, Stability & Incompatibility

To maintain the structural integrity of **2-Ethynyl-6-(methoxymethyl)pyridine** and prevent hazardous degradation:

- Storage Conditions: Store under an inert atmosphere (Argon or Nitrogen) at 2–8°C. The terminal alkyne is sensitive to prolonged exposure to light and transition metal contaminants, which can induce spontaneous polymerization.
- Chemical Incompatibilities:
  - Strong Acids: Will cleave the methoxymethyl (MOM) ether protecting group, potentially releasing formaldehyde gas—a known carcinogen.
  - Strong Oxidizing Agents: Can aggressively oxidize the alkyne moiety, leading to exothermic degradation.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 12967995, **2-Ethynyl-6-(methoxymethyl)pyridine**" PubChem, National Institutes of Health. URL:[Link]

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Sources

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